

# 6-Fluoropyridin-2-amine: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: 6-Fluoropyridin-2-amine

Cat. No.: B074216

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## An In-depth Review of Safety, Handling, and Experimental Data

This technical guide provides a comprehensive overview of the material safety, properties, and handling procedures for **6-Fluoropyridin-2-amine** (CAS No. 1597-32-6). Designed for researchers, scientists, and professionals in drug development, this document consolidates critical data from various sources into a structured and accessible format. It includes detailed information on hazard identification, protective measures, emergency procedures, and key physical and chemical properties, supplemented with a detailed experimental protocol for its synthesis.

## Chemical Identification and Physical Properties

**6-Fluoropyridin-2-amine** is a fluorinated pyridine derivative utilized as a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. Its fluorine substitution can enhance lipophilicity and metabolic stability in target molecules.<sup>[1]</sup>

Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>5</sub> FN <sub>2</sub>	[2]
Molecular Weight	112.11 g/mol	[2]
Appearance	White to light yellow or pale cream solid (crystals or powder)	[1][3]
Melting Point	54 - 62 °C (129 - 144 °F)	[2][4]
Boiling Point	204 - 210 °C (399 - 410 °F)	[4]
Purity	≥ 99% (GC)	[1]
Storage Temperature	0 - 8 °C	[1]

## Hazard Identification and Classification

**6-Fluoropyridin-2-amine** is classified as a hazardous substance. The GHS classifications from various suppliers indicate a consistent hazard profile, primarily concerning its toxicity upon ingestion or skin contact, and its potential to cause severe skin and eye damage.

Hazard Classification (GHS)	Code	Description	Reference(s)
Acute Toxicity, Oral	H301 / H302	Toxic / Harmful if swallowed	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Acute Toxicity, Dermal	H311 / H312	Toxic / Harmful in contact with skin	<a href="#">[4]</a> <a href="#">[5]</a>
Skin Corrosion/Irritation	H314 / H315	Causes severe skin burns and eye damage / Causes skin irritation	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Serious Eye Damage/Irritation	H318	Causes serious eye damage	<a href="#">[2]</a> <a href="#">[5]</a>
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	<a href="#">[2]</a> <a href="#">[6]</a>
Hazardous to the Aquatic Environment (Chronic)	H412	Harmful to aquatic life with long lasting effects	<a href="#">[4]</a>

Signal Word: Danger[\[2\]](#)[\[4\]](#)[\[5\]](#)

Hazard Pictograms:

- GHS05 (Corrosion)[\[2\]](#)
- GHS06 (Skull and Crossbones)
- GHS07 (Exclamation Mark)[\[6\]](#)
- GHS08 (Health Hazard)

## Safe Handling and Personal Protective Equipment (PPE)

Proper handling and the use of appropriate personal protective equipment are crucial when working with **6-Fluoropyridin-2-amine** to minimize exposure and ensure laboratory safety.

### Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.  
[\[7\]](#)[\[8\]](#)
- Ensure safety showers and eye wash stations are readily accessible.[\[8\]](#)

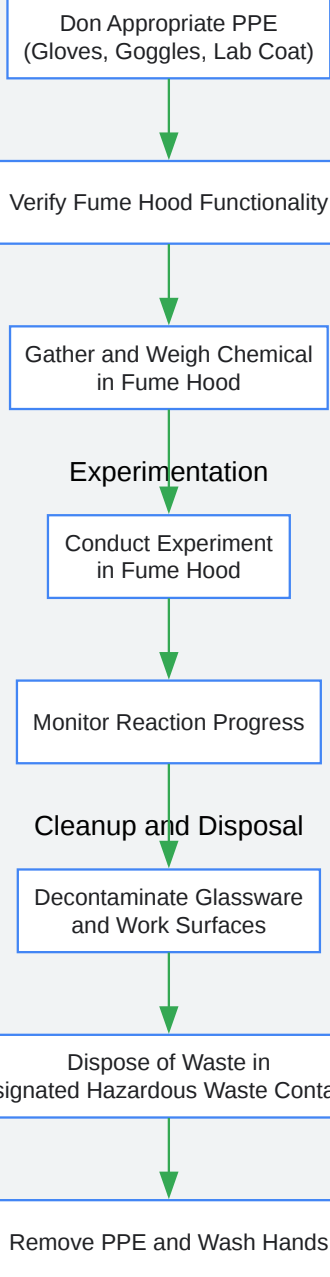
### Personal Protective Equipment

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[7\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or flame-retardant antistatic protective clothing to prevent skin contact.[\[4\]](#)[\[7\]](#)
- Respiratory Protection: If dust is generated or ventilation is inadequate, use a NIOSH/MSHA-approved respirator.[\[7\]](#)

The following diagram illustrates a recommended workflow for handling this chemical in a laboratory setting.

## Workflow for Safe Handling of 6-Fluoropyridin-2-amine

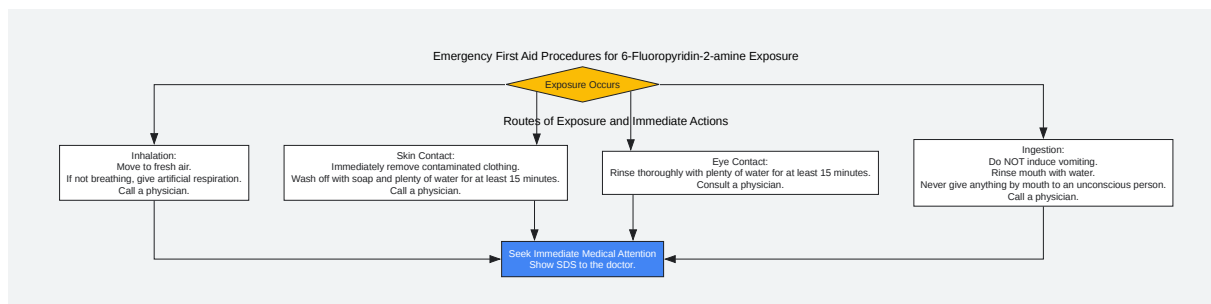
## Preparation

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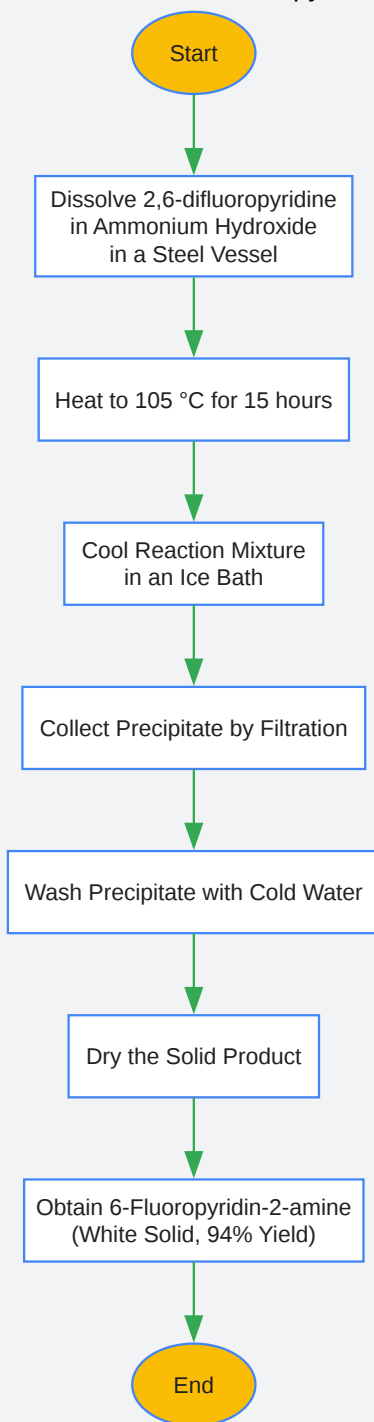
Caption: A logical workflow for the safe handling of **6-Fluoropyridin-2-amine** in a laboratory setting.

## First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure. The following diagram outlines the recommended emergency response actions.



## Synthesis Workflow for 6-Fluoropyridin-2-amine

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